

Application Note: Photochemical Ring Expansion Strategies for Azepane Synthesis

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Compound of Interest

Compound Name: 2-(2-Chlorophenyl)azepane

CAS No.: 887360-60-3

Cat. No.: B1612623

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Executive Summary

The azepane (seven-membered nitrogen heterocycle) scaffold is a privileged structure in medicinal chemistry, serving as the core for numerous pharmaceuticals including Balanol, Caprolactam (nylon precursor), and various CNS-active agents. Traditional thermal synthesis often requires harsh acidic conditions (e.g., concentrated

at

) that limit functional group tolerance.

This guide details two distinct photochemical protocols for accessing azepanes:

- Protocol A (Robust): A continuous-flow Photo-Beckmann rearrangement for the scalable production of azepan-2-ones (lactams).
- Protocol B (Advanced): A blue-light mediated dearomative ring expansion of nitroarenes, enabling the conversion of simple aromatic feedstocks into complex, saturated azepanes.

Theoretical Basis & Mechanistic Insight[1][2][3][4][5]

The Photo-Beckmann Rearrangement

Unlike the thermal Beckmann rearrangement which relies on acid-mediated dehydration, the photochemical variant proceeds via an excited state transformation. Upon UV irradiation, the

cyclic oxime undergoes excitation to a singlet state (

), often crossing to a triplet state (

). The key intermediate is an oxaziridine, formed by the intramolecular cycloaddition of the excited oxime. This unstable three-membered ring rearranges to the seven-membered lactam.

Key Insight: The photo-reaction is generally stereospecific in the solid state but less so in solution due to syn-anti isomerization of the oxime prior to rearrangement.

Blue-Light Dearomative Expansion (Nitrene Insertion)

A modern approach utilizes the photolysis of nitroarenes in the presence of phosphorus(III) reagents. Blue light excitation of the nitroarene, followed by deoxygenation, generates a reactive singlet aryl nitrene. This species undergoes an intramolecular ring expansion (inserting nitrogen into the benzene ring) to form a dehydroazepine, which is subsequently reduced to the azepane.

Mechanistic Pathway Visualization



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Figure 1: Simplified mechanistic flow of the Photo-Beckmann rearrangement transforming a 6-membered oxime to a 7-membered lactam.[1]

Critical Equipment & Setup

Light Source Selection

- For Protocol A (Oximes): Direct excitation requires UVC (254 nm) or UVB (300-310 nm) sources. Low-pressure Mercury (Hg) lamps are standard.
- For Protocol B (Nitroarenes): Requires high-intensity Blue LEDs (450-470 nm). Kessil lamps or bioreactor LED arrays are recommended.

Reactor Geometry: Flow vs. Batch

Photochemistry is governed by the Beer-Lambert law; light penetration decreases exponentially with path length.

- Batch: Suitable only for milligram-scale screening.
- Flow: Mandatory for scale-up. Using FEP (Fluorinated Ethylene Propylene) tubing with small internal diameters (0.8 - 1.5 mm) ensures uniform irradiation and efficient heat dissipation.

Protocol A: Continuous Flow Photo-Beckmann Rearrangement

Target: Synthesis of

-Caprolactam (Azepan-2-one) from Cyclohexanone Oxime. Application: Scalable synthesis of lactam building blocks.

Reagents & Materials

- Substrate: Cyclohexanone oxime (1.0 equiv).
- Solvent: Acetic Acid (AcOH) or Methanol (MeOH). Note: Protic solvents often stabilize the polar transition state.
- Reactor: Vapourtec UV-150 or homemade coil (FEP tubing, 10 mL volume) wrapped around a medium-pressure Hg lamp.

Step-by-Step Methodology

- Solution Prep: Dissolve Cyclohexanone oxime (0.1 M) in degassed Acetic Acid.
 - Expert Tip: Degassing (sparging with Argon for 15 mins) is critical to prevent oxygen quenching of the triplet excited state.
- System Priming: Flush the flow reactor with pure solvent to equilibrate temperature (maintain 25-30°C).

- Irradiation: Pump the reaction mixture through the coil at a flow rate of 0.5 mL/min (Residence time: 20 mins).
 - Wavelength: 254 nm or broad spectrum UV.
- Collection: Collect the effluent in a flask containing saturated aqueous to neutralize the acid immediately.
- Workup: Extract with Ethyl Acetate (3x), dry over , and concentrate.
- Purification: Recrystallization from cyclohexane or column chromatography (EtOAc/Hexane).

Flow Reactor Diagram



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Figure 2: Continuous flow setup ensuring maximum photon flux and temperature control.

Protocol B: Blue-Light Dearomative Ring Expansion

Target: Substituted Azepanes from Nitrobenzenes. Application: Late-stage functionalization and scaffold hopping in drug discovery.

Reagents & Materials

- Substrate: ortho-substituted Nitrobenzene derivative.
- Reagent:
(Trimethyl phosphite) - acts as the oxygen acceptor.
- Solvent: Acetonitrile (MeCN).

- Light Source: 40W Blue LED (450 nm).

Step-by-Step Methodology

- Setup: In a Pyrex tube, combine the nitroarene (0.2 mmol) and (5.0 equiv) in MeCN (2 mL).
- Sealing: Seal the tube with a septum and sparge with Nitrogen for 10 minutes.
- Irradiation: Place the tube 2-3 cm from the Blue LED source. Irradiate for 12-24 hours at room temperature. Fan cooling is required to maintain $T < 35^{\circ}\text{C}$.
- Monitoring: Monitor by LC-MS for the disappearance of the nitro starting material and appearance of the azepine intermediate.
- Reduction (One-Pot): Once conversion is complete, add (10 wt%) and apply a Hydrogen balloon (1 atm) for 4 hours to reduce the unsaturated azepine to the saturated azepane.
- Purification: Filter through Celite and purify via silica gel chromatography.

Troubleshooting & Optimization (Self-Validating Systems)

| Issue | Probable Cause | Corrective Action |
|----------------------------|-------------------------|---|
| Low Conversion | Oxygen Quenching | Ensure rigorous degassing. Oxygen is a potent quencher of triplet nitrenes and excited oximes. |
| Lamp Fouling | Polymerization on walls | In flow: Flush with MeOH/Acetone between runs. In batch: Use lower concentration (<0.05 M). |
| Side Products (Hydrolysis) | Wet Solvent | Use anhydrous solvents. The oxaziridine intermediate hydrolyzes to ketone + ammonia in the presence of water. |
| Thermal Runaway | IR emission from lamp | Use LED sources (cool light) or a water-jacketed immersion well for Hg lamps. |

Safety Considerations

- UV Radiation: Protocol A uses high-energy UVC. Polycarbonate safety glasses are insufficient; use UV-rated face shields and enclose the reactor in a light-proof box.
- Pressure: Flow reactors can build pressure. Ensure all fittings are rated for >10 bar and use a Back Pressure Regulator (BPR) to prevent solvent boiling.
- Chemical Hazards: Trimethyl phosphite (Protocol B) is pungent and toxic. Handle in a fume hood.

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